

The Origin of Scopularide B: A Technical Guide

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Compound of Interest

Compound Name: *Scopularide B*

Cat. No.: *B15342623*

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Introduction

Scopularide B is a novel cyclodepsipeptide that has garnered interest within the scientific community for its potential therapeutic applications, particularly in oncology. This technical guide provides an in-depth exploration of the origin, isolation, structural elucidation, and biosynthesis of **Scopularide B**, presenting a comprehensive resource for researchers in natural product chemistry, marine biotechnology, and drug discovery.

Discovery and Natural Source

Scopularide B was first discovered as a natural product of the fungus *Scopulariopsis brevicaulis*[1][2]. This fungal strain, designated LF580, was isolated from the marine sponge *Tethya aurantium*, which was collected from the Limki Fjord in Croatia[1][2]. While *Scopulariopsis* species are commonly found in terrestrial environments, this marine-derived strain highlights the untapped potential of marine organisms as a source of novel bioactive secondary metabolites[3]. The production of **Scopularide B** is notably limited to specific strains, with the LF580 strain being a primary producer[4].

Isolation and Purification

The isolation of **Scopularide B** from fungal cultures is a multi-step process involving cultivation, extraction, and chromatographic separation.

Fungal Cultivation

The producing organism, *Scopulariopsis brevicaulis* (strain LF580), is cultivated in a liquid medium to generate sufficient biomass for extraction.

Table 1: Culture Medium for *Scopulariopsis brevicaulis* LF580

Component	Concentration
Yeast Extract	3 g/L
Malt Extract	3 g/L
Soy Peptone	5 g/L
Tropic Marin® Sea Salt	30 g/L
Glucose	40 g/L
(NH ₄) ₂ SO ₄	8.3 g/L

This defined medium is a modification of Vogel's minimal medium and is used for cultivation in bioreactors.[\[3\]](#)

Experimental Protocol: Extraction and Isolation

The following protocol outlines the laboratory-scale procedure for extracting and isolating **Scopularide B** from the mycelia of *S. brevicaulis*.

- **Harvesting:** The fungal mycelia are separated from the culture broth by filtration.
- **Extraction:** The collected mycelia are macerated and extracted with acetone. The resulting extract is then dried.
- **Washing:** The dried extract is washed with a mixture of methanol and water (2:8) and subsequently with n-hexane to remove impurities.
- **Purification:** The remaining extract is subjected to preparative High-Performance Liquid Chromatography (HPLC) for the final purification of **Scopularide B**.

Table 2: Preparative HPLC Parameters for **Scopularide B** Purification

Parameter	Specification
Column	Phenomenex Luna C18 (21.2 x 250 mm, 5 µm)
Mobile Phase A	H ₂ O + 0.1% HCOOH
Mobile Phase B	MeCN + 0.1% HCOOH
Elution	Isocratic (70% B)
Flow Rate	18 mL/min

Under these conditions, **Scopularide B** typically elutes at a retention time of approximately 8.0 minutes.

Structural Elucidation

The chemical structure of **Scopularide B** was determined through a combination of spectroscopic and chemical methods.

Physicochemical and Spectroscopic Data

Table 3: Physicochemical and Spectroscopic Data for **Scopularide B**

Property	Value
Molecular Formula	C ₃₄ H ₅₃ N ₅ O ₇
Molecular Weight	643.81 g/mol
Appearance	White, amorphous powder
Optical Rotation	[α] ²⁵ _D -43 (c 0.5, MeOH)
HRESIMS	m/z 644.4007 [M+H] ⁺ (calcd. for C ₃₄ H ₅₄ N ₅ O ₇ , 644.4023)
Key NMR Data	See original research for detailed ¹ H and ¹³ C NMR, COSY, and HMBC data.

Experimental Protocol: Structure Determination

- **Mass Spectrometry:** High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) was used to determine the exact mass and molecular formula of **Scopularide B**.
- **NMR Spectroscopy:** A suite of Nuclear Magnetic Resonance (NMR) experiments, including ^1H NMR, ^{13}C NMR, Correlation Spectroscopy (COSY), and Heteronuclear Multiple Bond Correlation (HMBC), were employed to elucidate the planar structure and connectivity of the molecule.
- **Stereochemistry of Amino Acids:** The absolute configurations of the amino acid residues were determined using Marfey's method. This involves the acid hydrolysis of the peptide, followed by derivatization with 1-fluoro-2,4-dinitrophenyl-5-L-alaninamide (FDAA) and subsequent HPLC analysis to compare with derivatized amino acid standards.

Biosynthesis

Scopularide B is a non-ribosomally synthesized peptide, with its biosynthesis involving a multi-enzyme complex encoded by a biosynthetic gene cluster (BGC).

The Scopularide Biosynthetic Gene Cluster

The putative BGC for scopularides in *S. brevicaulis* was identified through genome sequencing and bioinformatic analysis. The key components of this cluster are a Non-Ribosomal Peptide Synthetase (NRPS) and a Polyketide Synthase (PKS).

- **NRPS (NRPS1):** This enzyme is responsible for the sequential addition of the amino acid residues. The NRPS involved in **scopularide** biosynthesis contains five modules, corresponding to the five amino acids in the peptide core.
- **PKS (PKS2):** This enzyme synthesizes the 3-hydroxy-4-methyloctanoic acid side chain.
- **Other Enzymes:** The cluster also contains genes encoding a CoA ligase, an acyltransferase, and a transcription factor, which are all believed to be involved in the biosynthesis and regulation of scopularide production.

Experimental Protocol: Identification of the Biosynthetic Gene Cluster

- **In Silico Analysis:** The genome of *S. brevicaulis* is sequenced, and bioinformatics tools such as antiSMASH (antibiotics & Secondary Metabolite Analysis Shell) are used to predict the locations of secondary metabolite BGCs[3]. The search is guided by homology to known BGCs of structurally similar compounds like emericellamide A and W493-B[3].
- **Gene Cluster Verification:** The identity of the predicted BGC is verified experimentally. One approach is to manipulate the expression of genes within the cluster. For the **scopularide BGC**, the local transcription factor was placed under the control of a constitutive promoter and reintroduced into *S. brevicaulis*. The resulting transformants showed a significant increase in scopularide production, indirectly confirming the role of the identified gene cluster in **scopularide biosynthesis**[3].

Biological Activity

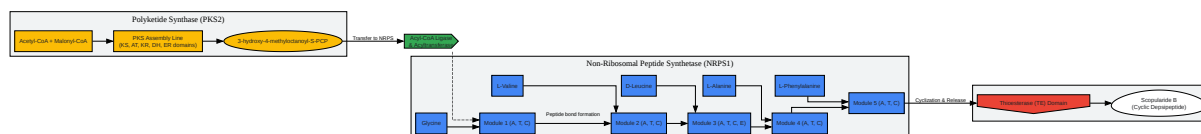
Scopularide B has demonstrated significant cytotoxic activity against several human cancer cell lines.

Table 4: Cytotoxicity of **Scopularide B** against Human Cancer Cell Lines

Cell Line	Cancer Type	% Viability Reduction (at 10 µg/mL)
Colo357	Pancreatic	26%
Panc89	Pancreatic	49%
HT29	Colon	24%

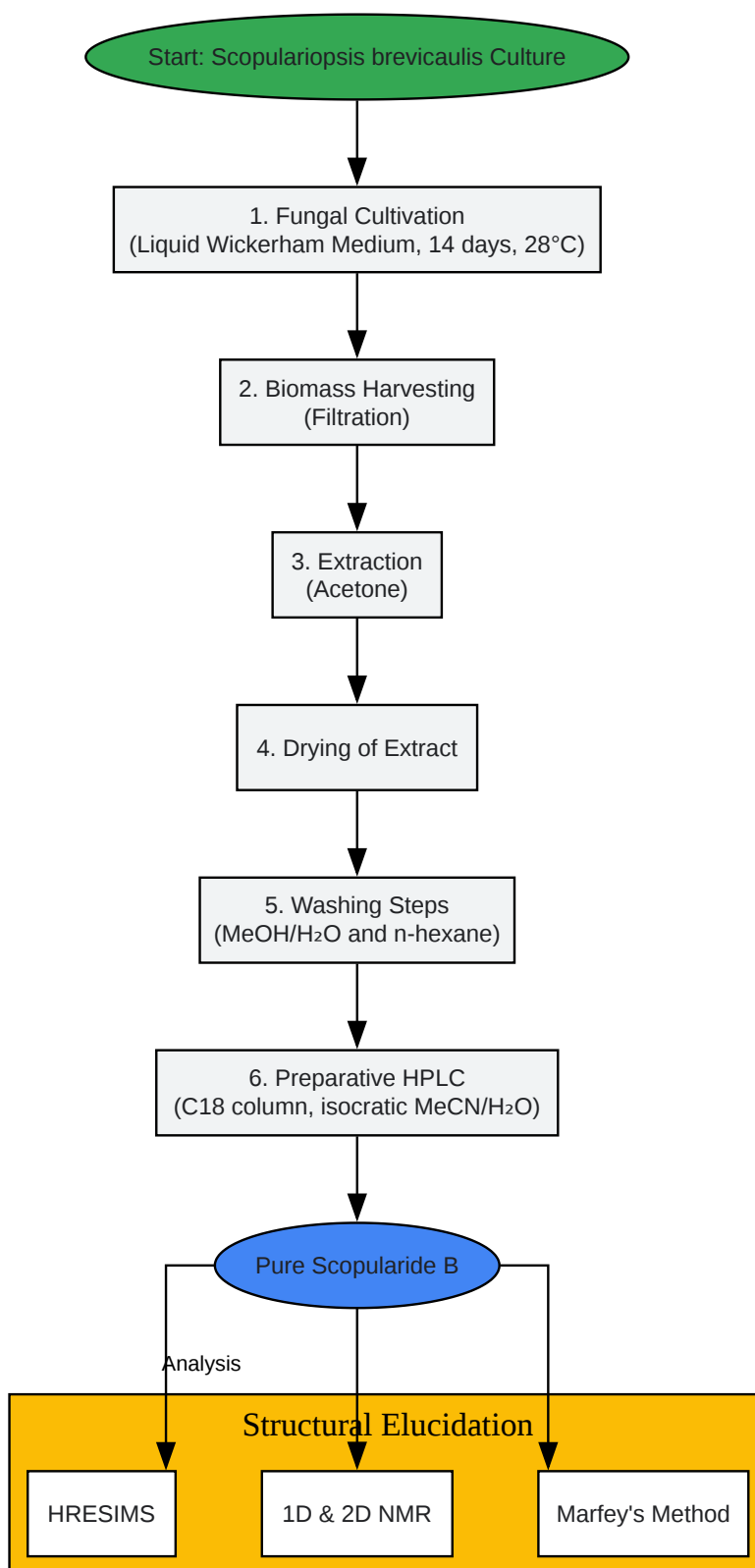
The specific molecular mechanisms and signaling pathways through which **Scopularide B** exerts its cytotoxic effects are currently an active area of research.

Diagrams



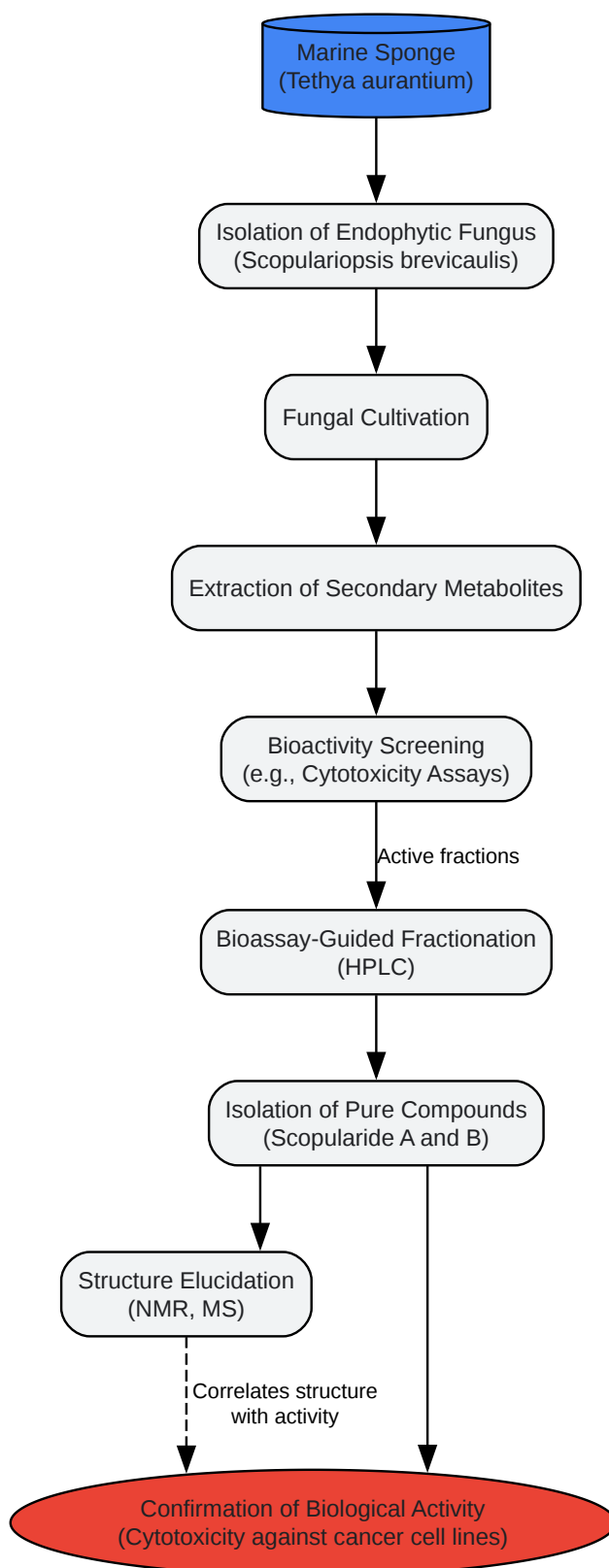
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Caption: Proposed biosynthetic pathway of **Scopularide B**.



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Caption: Experimental workflow for the isolation and identification of **Scopularide B**.



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Caption: Logical workflow of the discovery and characterization of **Scopularide B**.

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